

A Technical Guide to Tris(trimethylsilylmethyl)phosphine: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: *TRIS(TRIMETHYLSILYLMETHYL)
PHOSPHINE*

Cat. No.: *B096055*

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This technical guide provides an in-depth overview of **tris(trimethylsilylmethyl)phosphine**, a sterically hindered organophosphorus compound. It is intended for researchers, scientists, and professionals in drug development and materials science. This document will cover its nomenclature, physicochemical properties, synthesis, and key applications, with a clear distinction from the related compound, tris(trimethylsilyl)phosphine.

Nomenclature and Structure

A point of common confusion is the differentiation between **tris(trimethylsilylmethyl)phosphine** and tris(trimethylsilyl)phosphine. The key distinction lies in the presence of a methylene (-CH₂-) linker between the phosphorus and silicon atoms in the former.

- **Tris(trimethylsilylmethyl)phosphine:** This compound has the chemical formula $P(CH_2Si(CH_3)_3)_3$. According to IUPAC nomenclature, its systematic name is 1,1,1,5,5,5-hexamethyl-3-((trimethylsilyl)methyl)-1,5-disila-3-phosphapentane. However, it is commonly referred to by its semi-systematic name.
- **Tris(trimethylsilyl)phosphine:** This compound has the chemical formula $P(Si(CH_3)_3)_3$. Its IUPAC name is tris(trimethylsilyl)phosphane^{[1][2]}.

The steric bulk created by the three trimethylsilylmethyl groups significantly influences the chemical reactivity and coordination properties of the central phosphorus atom[3].

Physicochemical Properties

The physical and chemical properties of **tris(trimethylsilylmethyl)phosphine** are summarized in the table below, with data for tris(trimethylsilyl)phosphine provided for comparison.

Property	Tris(trimethylsilylmethyl)phosphine	Tris(trimethylsilyl)phosphine
CAS Number	18077-42-4[4]	15573-38-3[1][5]
Molecular Formula	C ₁₂ H ₃₃ PSi ₃ [3][4]	C ₉ H ₂₇ PSi ₃ [1]
Molecular Weight	292.624 g/mol [4]	250.544 g/mol [1]
Appearance	-	Colorless liquid[1]
Melting Point	66-70°C[4][6]	24°C[1][5]
Boiling Point	292.8°C at 760 mmHg[4]	243-244°C[1][5]
Density	-	0.863 g/cm ³ [1]
Flash Point	130.9°C[4]	-
Solubility	Soluble in pentane, hexanes, methylene chloride, benzene, toluene, and acetonitrile. Insoluble in water.	Soluble in pentane, hexanes, methylene chloride, benzene, toluene, and acetonitrile. Insoluble in water.[5]
Hydrolytic Sensitivity	Reacts extremely rapidly with atmospheric moisture[6].	Readily hydrolyzes[1].

Synthesis and Experimental Protocols

The synthesis of **tris(trimethylsilylmethyl)phosphine** typically involves the reaction of a suitable phosphorus source with a trimethylsilylmethyl Grignard or lithium reagent. A general synthetic approach starting from phosphorus trichloride is outlined below.

Synthesis of **Tris(trimethylsilylmethyl)phosphine** from Phosphorus Trichloride

This protocol is based on the general principle of reacting a phosphorus halide with an organometallic reagent[3].

Materials:

- Phosphorus trichloride (PCl_3)
- (Trimethylsilyl)methylmagnesium chloride ($\text{Me}_3\text{SiCH}_2\text{MgCl}$) or (trimethylsilyl)methyl lithium ($\text{Me}_3\text{SiCH}_2\text{Li}$)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Standard Schlenk line and glassware for air-sensitive techniques

Procedure:

- A solution of (trimethylsilyl)methylmagnesium chloride in anhydrous diethyl ether is prepared.
- The Grignard solution is cooled to 0°C in an ice bath under an inert atmosphere (e.g., argon or nitrogen).
- Phosphorus trichloride is dissolved in anhydrous diethyl ether and added dropwise to the stirred Grignard solution.
- The reaction mixture is allowed to warm to room temperature and stirred overnight.
- The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic extracts are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by distillation or recrystallization.

Caution: **Tris(trimethylsilylmethyl)phosphine** and its precursors are air and moisture-sensitive and may be pyrophoric. All manipulations should be carried out using standard air-free techniques in a well-ventilated fume hood[7][8].

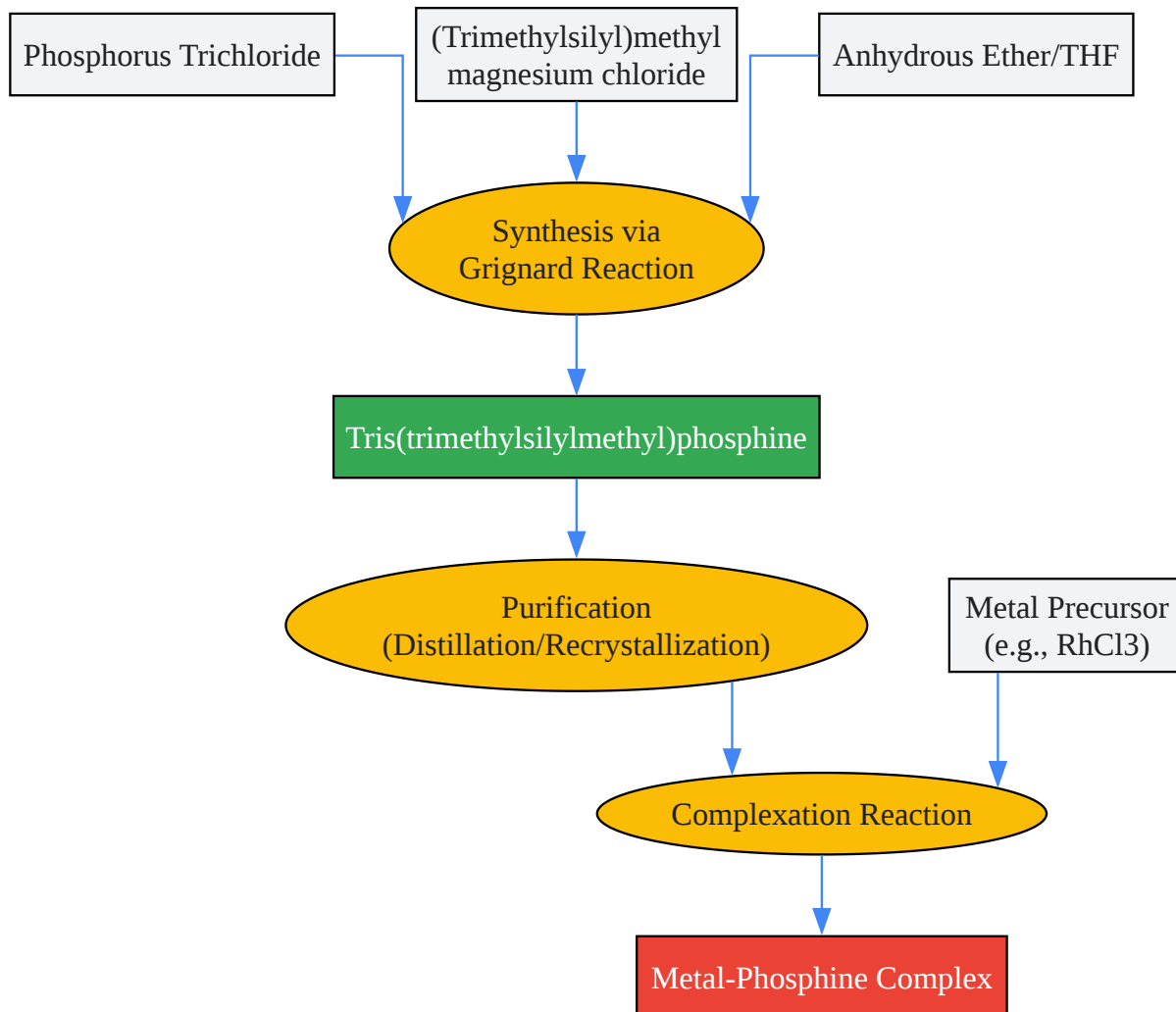
Chemical Reactions and Reactivity

Tris(trimethylsilylmethyl)phosphine is a versatile ligand in coordination chemistry and a reagent in organic synthesis[3]. Its bulky nature makes it a useful ligand for stabilizing metal complexes and influencing their catalytic activity[9].

Key Reactions:

- **Coordination Chemistry:** It readily forms complexes with a variety of transition metals, including ruthenium, rhodium, iridium, nickel, palladium, platinum, copper, silver, and gold[9]. These complexes are often studied for their catalytic properties.
- **Oxidation:** The phosphorus atom can be oxidized to form the corresponding phosphine oxide.

The logical workflow for the synthesis and subsequent use of **tris(trimethylsilylmethyl)phosphine** as a ligand is depicted below.



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Synthetic and Complexation Workflow

Applications in Research and Development

The unique steric and electronic properties of **tris(trimethylsilylmethyl)phosphine** make it a valuable tool in several areas of chemical research.

- **Catalysis:** Metal complexes of this phosphine are investigated as catalysts in various organic transformations. The bulky ligand can enhance selectivity and stability.

- **Materials Science:** It serves as a precursor for the synthesis of novel phosphorus-containing materials and nanoparticles[10].
- **Organic Synthesis:** The compound can be used to introduce the bulky $\text{P}(\text{CH}_2\text{SiMe}_3)_3$ group into organic molecules, modifying their properties for applications in drug discovery and agrochemicals[11].

The decision-making process for employing **tris(trimethylsilylmethyl)phosphine** as a ligand in catalysis is illustrated in the following diagram.



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Ligand Selection Logic

Safety and Handling

Tris(trimethylsilylmethyl)phosphine is a hazardous chemical that requires careful handling.

- **Pyrophoric Nature:** It may ignite spontaneously in air[6].
- **Air and Moisture Sensitivity:** It reacts rapidly with water and atmospheric moisture, often releasing flammable and toxic phosphine gas[6][7].
- **Handling:** All manipulations must be conducted under an inert atmosphere using appropriate personal protective equipment (PPE), including flame-retardant lab coats, safety glasses, and gloves[8]. Residues should be cautiously quenched with a dilute solution of an alcohol in an inert solvent[7].

This guide provides a foundational understanding of **tris(trimethylsilylmethyl)phosphine** for its safe and effective use in a research and development setting. For more detailed information, consulting the primary literature is recommended.

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